

Methyl 3-methoxypropionate: A Technical Overview for Scientific Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 3-methoxypropionate

Cat. No.: B1294447

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An in-depth guide on the molecular characteristics, synthesis, and applications of **Methyl 3-methoxypropionate**, tailored for researchers, scientists, and professionals in drug development.

Methyl 3-methoxypropionate is a versatile organic compound with significant applications as a solvent and an intermediate in various synthetic processes, including in the pharmaceutical and electronics industries.^[1] Its unique properties, such as being a colorless liquid with a distinct odor and solubility in organic solvents, make it a valuable component in numerous chemical reactions.^[1] This technical guide provides a comprehensive overview of its fundamental properties, a detailed experimental protocol for its synthesis, and a workflow for its production and purification.

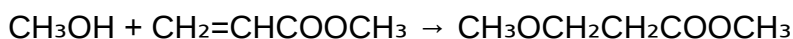
Core Molecular and Physical Data

The fundamental quantitative data for **Methyl 3-methoxypropionate** are summarized in the table below, providing a quick reference for its physical and chemical properties.

Property	Value
Molecular Formula	C ₅ H ₁₀ O ₃
Molecular Weight	118.13 g/mol [1][2][3]
CAS Number	3852-09-3[1][2][3]
Appearance	Colorless liquid[1][4]
Boiling Point	142-143 °C[3][5]
Density	1.009 g/mL at 25 °C[3][5]
Refractive Index	n _{20/D} 1.402[3][5]
Flash Point	47 °C (116.6 °F)[6]
Water Solubility	428.60 g/L at 25 °C[5]

Synthesis of Methyl 3-methoxypropionate

The primary industrial method for synthesizing **Methyl 3-methoxypropionate** is through the Michael addition of methanol to methyl acrylate.[2][7] This reaction is typically catalyzed by a strong base, such as sodium methoxide. The general chemical equation for this synthesis is:



Experimental Protocol: Base-Catalyzed Synthesis

This protocol details a common laboratory-scale synthesis of **Methyl 3-methoxypropionate**.

Materials:

- Methanol (CH₃OH)
- Methyl acrylate (CH₂=CHCOOCH₃)
- Sodium methoxide (NaOCH₃) or potassium methoxide (KOCH₃) as a catalyst[2]
- Concentrated sulfuric acid (H₂SO₄) or phosphoric acid (H₃PO₄) for neutralization[2]

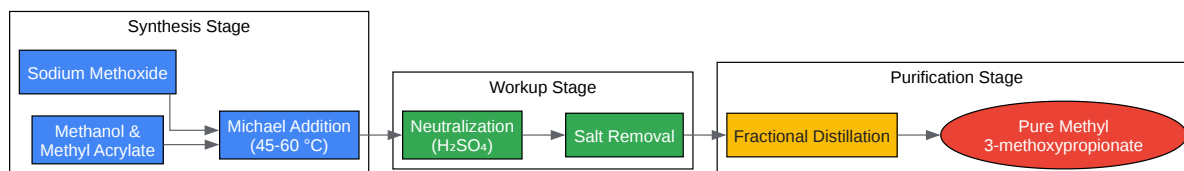
- Anhydrous sodium sulfate (Na_2SO_4) for drying
- Standard laboratory glassware, including a round-bottom flask, condenser, dropping funnel, and distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, a condenser, and a dropping funnel, add methanol and the sodium methoxide catalyst. The molar ratio of methanol to methyl acrylate should be in the range of 2.0-3.0:1.[2]
- **Addition of Methyl Acrylate:** While stirring the methanol-catalyst mixture, slowly add methyl acrylate from the dropping funnel. The addition should be carried out over several hours to control the exothermic reaction, maintaining the temperature between 45-60 °C.[2]
- **Reaction:** After the complete addition of methyl acrylate, continue to stir the reaction mixture at 55 ± 1 °C for an additional 2-6 hours to ensure the reaction goes to completion.[2]
- **Neutralization:** Cool the reaction mixture to below 35 °C. Slowly add concentrated sulfuric acid or 85% phosphoric acid to neutralize the catalyst.[2]
- **Workup:** The neutralized mixture will contain the product, unreacted methanol, and salt byproducts. The initial purification step involves the removal of the salt by filtration.
- **Purification:** The crude product is then purified by fractional distillation. The unreacted methanol and other low-boiling impurities are distilled off first, followed by the collection of the pure **Methyl 3-methoxypropionate** at its boiling point of 142-143 °C.[3][7]

Synthesis and Purification Workflow

The following diagram illustrates the logical workflow for the synthesis and purification of **Methyl 3-methoxypropionate**.



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Synthesis and Purification Workflow of **Methyl 3-methoxypropionate**.

Applications in Research and Development

Methyl 3-methoxypropionate serves as a crucial building block in organic synthesis. In the pharmaceutical industry, its consistent quality and high purity are essential for the synthesis of complex active pharmaceutical ingredients (APIs). It can also be employed as an acylation reagent in lipase-catalyzed reactions.[5][6] Furthermore, its properties as a solvent are utilized in various chemical processes and formulations.[8] Researchers and drug development professionals can leverage the predictable reactivity of this molecule in the design of novel synthetic pathways.

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- To cite this document: BenchChem. [Methyl 3-methoxypropionate: A Technical Overview for Scientific Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294447#methyl-3-methoxypropionate-molecular-weight-and-formula]

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